

A Technical Guide to High-Purity Dulcitol-13C for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dulcitol-13C*

Cat. No.: *B12393615*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available sources of high-purity, isotopically labeled Dulcitol-13C. It is designed to assist researchers, scientists, and drug development professionals in sourcing this critical compound for metabolic research, particularly in the study of galactosemia and related metabolic disorders. This document outlines the technical specifications from various suppliers, provides a representative experimental protocol for its use in metabolic flux analysis, and visualizes the relevant metabolic pathway.

Introduction to Dulcitol-13C

Dulcitol, also known as galactitol, is a sugar alcohol that is a key metabolite in the alternative pathway of galactose metabolism. In individuals with galactosemia, a genetic disorder affecting galactose metabolism, the accumulation of dulcitol can lead to serious health issues, including cataracts and neurological damage.[1][2] Stable isotope-labeled Dulcitol-13C serves as an invaluable tool for researchers studying the pathophysiology of this disease and for the development of novel therapeutic interventions. By tracing the metabolic fate of Dulcitol-13C, scientists can gain crucial insights into metabolic fluxes and the efficacy of potential drug candidates.[3]

Commercial Sources and Specifications of High-Purity Dulcitol-13C

A number of reputable suppliers offer high-purity Dulcitol-13C in various isotopic labeling patterns and quantities. The following tables summarize the key quantitative data for commercially available Dulcitol-13C products.

Table 1: Uniformly Labeled Dulcitol-[13C6]

Supplier	Product Name	Catalog Number	Isotopic Purity	Chemical Purity	Available Quantities
BOC Sciences	D-Galactitol-[13C6]	Not specified	99% atom 13C	98% by CP	Inquiry
LGC Standards	Dulcitol-13C6	TRC-D720502	Not specified	>95% (HPLC) [4]	2.5 mg, 25 mg[5]
Omicron Biochemicals	[UL-13C6]galactitol	ALD-041	Not specified	Not specified	Inquiry
Eurisotop	D-GALACTITOL (U-13C6, 99%)	CLM-2199-PK	99%	98%	Inquiry[6]

Table 2: Position-Specific Labeled Dulcitol-13C

Supplier	Product Name	Catalog Number	Isotopic Labeling	Molecular Formula	Available Quantities
Omicron Biochemicals	D-[6- ¹³ C]galactitol	ALD-012	6- ¹³ C	¹³ CC ₅ H ₁₄ O ₆	0.25 g, 0.50 g, 1.0 g
Clearsynth	D-Dulcitol-6- ¹³ C	CS-T-95707	6- ¹³ C	C ₅ ¹³ CH ₁₄ O ₆	Inquiry[7]
LGC Standards	D-Dulcitol-6- ¹³ C	TRC-D720506	6- ¹³ C	¹³ C C ₅ H ₁₄ O ₆	10 mg, 100 mg[8]
MedChemExpress	Dulcitol- ¹³ C-1	HY-13045S1	Not specified	C ₅ ¹³ CH ₁₄ O	Inquiry[3]
MedChemExpress	Dulcitol- ¹³ C-2	Not specified	Not specified	Not specified	Inquiry

Experimental Protocol: ¹³C Metabolic Flux Analysis using Dulcitol-¹³C

The following is a representative protocol for a stable isotope tracer experiment using Dulcitol-¹³C to investigate galactitol metabolism in a cellular model of galactosemia. This protocol is based on established principles of ¹³C metabolic flux analysis (MFA).[9][10][11][12]

Objective: To quantify the intracellular accumulation and flux of dulcitol in a galactosemia cell model using high-purity Dulcitol-¹³C.

Materials:

- Galactosemia model cell line (e.g., GALT-deficient fibroblasts)
- Control cell line (e.g., wild-type fibroblasts)
- Cell culture medium and supplements
- High-purity Dulcitol-¹³C (e.g., D-Galactitol-[¹³C₆])
- Phosphate-buffered saline (PBS)

- Methanol, chloroform, and water (for metabolite extraction)
- Liquid chromatography-mass spectrometry (LC-MS) system

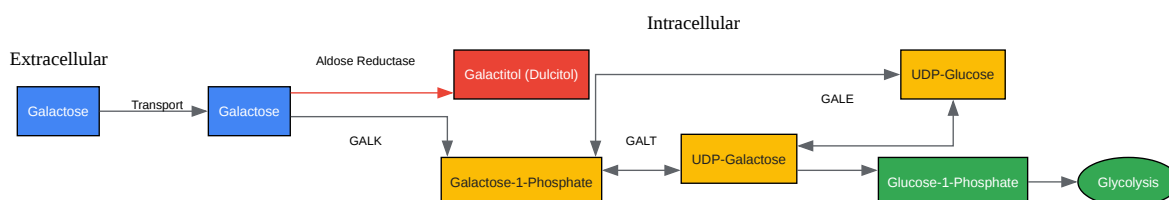
Methodology:

- Cell Culture and Labeling:
 - Culture both galactosemia model cells and control cells to mid-log phase in standard culture medium.
 - For the experimental group, replace the standard medium with a medium containing a known concentration of Dulcitol-13C. A typical starting concentration is 100 μ M, but this should be optimized for the specific cell line and experimental goals.
 - Incubate the cells for a defined period (e.g., 24, 48, and 72 hours) to allow for the uptake and metabolism of the labeled dulcitol.
- Metabolite Extraction:
 - At each time point, wash the cells twice with ice-cold PBS to remove any extracellular labeled compound.
 - Quench metabolism and extract intracellular metabolites by adding a cold extraction solvent mixture (e.g., 80:20 methanol:water).
 - Scrape the cells and collect the cell lysate.
 - Perform a liquid-liquid extraction using a chloroform/methanol/water system to separate polar metabolites into the aqueous phase.
 - Dry the aqueous phase under a stream of nitrogen or using a vacuum concentrator.
- LC-MS Analysis:
 - Reconstitute the dried metabolite extracts in a suitable solvent for LC-MS analysis.

- Analyze the samples using an LC-MS system equipped with a column suitable for polar metabolite separation (e.g., HILIC).
- Develop a multiple reaction monitoring (MRM) method to specifically detect and quantify both unlabeled (^{12}C) and labeled (^{13}C) dulcitol.
- Data Analysis:
 - Calculate the fractional enrichment of ^{13}C in the intracellular dulcitol pool at each time point.
 - Determine the rate of dulcitol accumulation and flux by modeling the incorporation of the ^{13}C label over time.
 - Compare the metabolic flux in the galactosemia model cells to the control cells to identify disease-specific alterations in dulcitol metabolism.

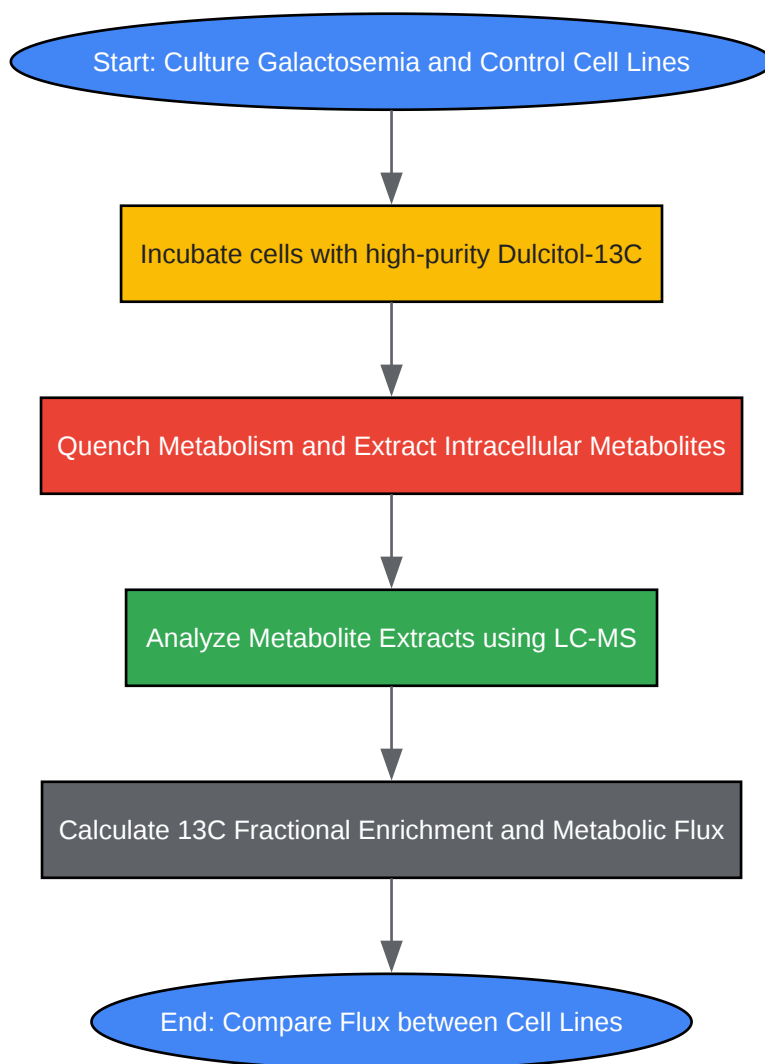
Visualization of Key Pathways and Workflows

To aid in the understanding of the experimental process and the underlying biological context, the following diagrams have been generated using the Graphviz DOT language.



[Click to download full resolution via product page](#)

Caption: The Leloir Pathway of Galactose Metabolism and the Alternative Pathway Leading to Galactitol Formation.



[Click to download full resolution via product page](#)

Caption: A Generalized Experimental Workflow for ^{13}C Metabolic Flux Analysis using Dulcitol- ^{13}C .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. taylorandfrancis.com [taylorandfrancis.com]

- 2. Galactosemia: Biochemistry, Molecular Genetics, Newborn Screening, and Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Carbohydrates Reference Materials | LGC Standards [lgcstandards.com]
- 5. Dulcitol-13C6 | CAS | LGC Standards [lgcstandards.com]
- 6. D-GALACTITOL | Eurisotop [eurisotop.com]
- 7. clearsynth.com [clearsynth.com]
- 8. D-Dulcitol-6-13C | CAS | LGC Standards [lgcstandards.com]
- 9. Overview of 13c Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 10. 13C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Publishing 13C metabolic flux analysis studies: A review and future perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to High-Purity Dulcitol-13C for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393615#commercially-available-sources-of-high-purity-dulcitol-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com